

Application Notes: Effective Concentration of Rapamycin In Vitro

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Compound of Interest

Compound Name: LG190119

Cat. No.: B15541975

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Introduction

Rapamycin (also known as Sirolimus) is a macrolide compound that is a highly specific and potent inhibitor of the mammalian Target of Rapamycin (mTOR), a serine/threonine kinase crucial for regulating cell growth, proliferation, metabolism, and survival.^{[1][2][3]} It functions by forming a complex with the intracellular receptor FKBP12 (12-kDa FK506-binding protein).^{[1][3]} This Rapamycin-FKBP12 complex then binds directly to and allosterically inhibits the mTOR Complex 1 (mTORC1).^[1] The inhibition of mTORC1 leads to downstream effects such as the dephosphorylation of S6 Kinase 1 (S6K1) and 4E-Binding Protein 1 (4E-BP1), resulting in the suppression of protein synthesis and cell cycle arrest, typically in the G1 phase.^{[1][4][5]}

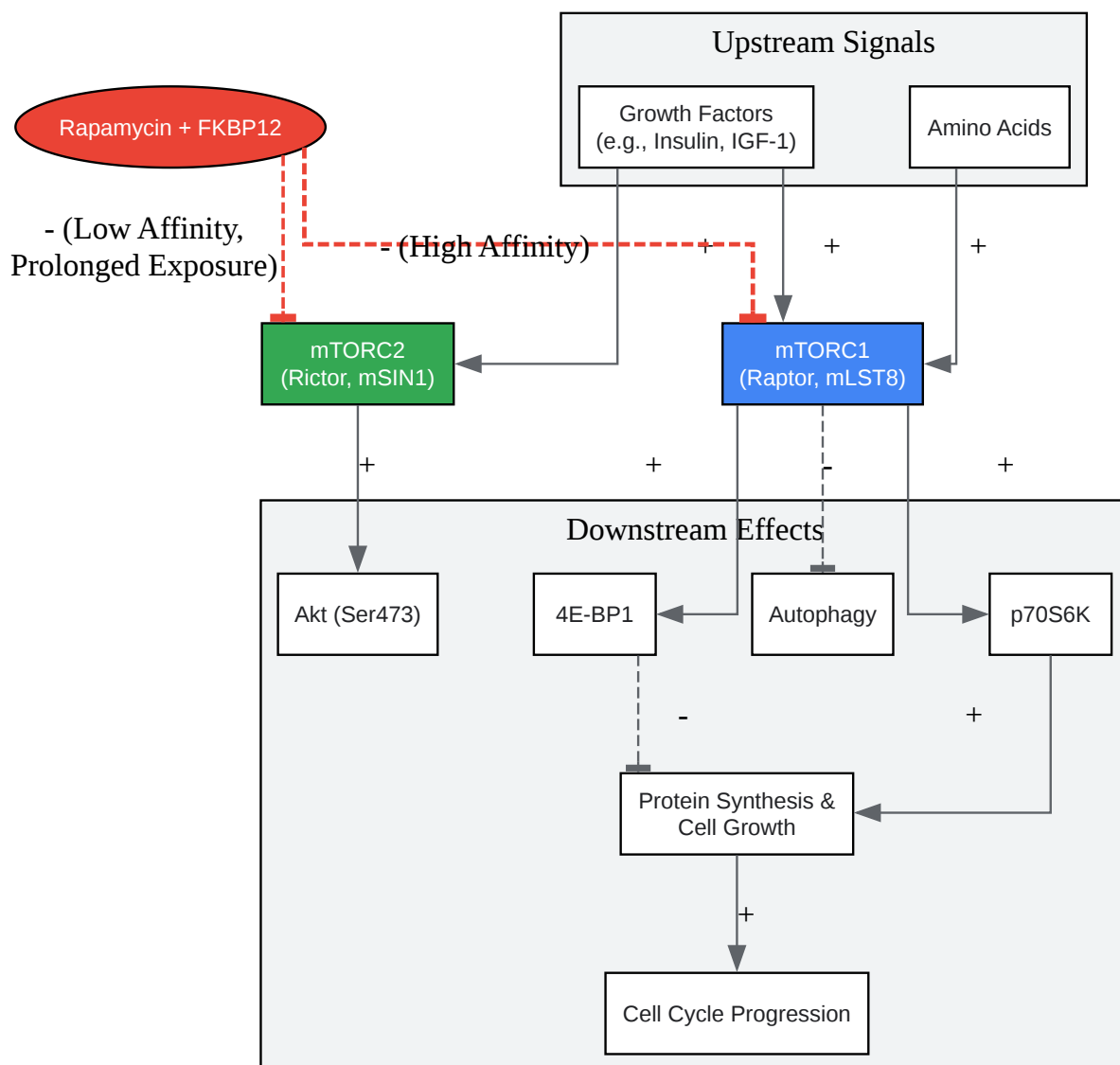
The effective concentration of Rapamycin in vitro is highly variable and depends on several factors, including the cell line, the specific biological endpoint being measured (e.g., inhibition of proliferation, induction of autophagy, or apoptosis), and the duration of treatment.^{[6][7]} Differential sensitivity is a key characteristic, with some cell lines showing responses at low nanomolar (nM) concentrations, while others require micromolar (μM) levels to achieve a similar effect.^{[6][8]}

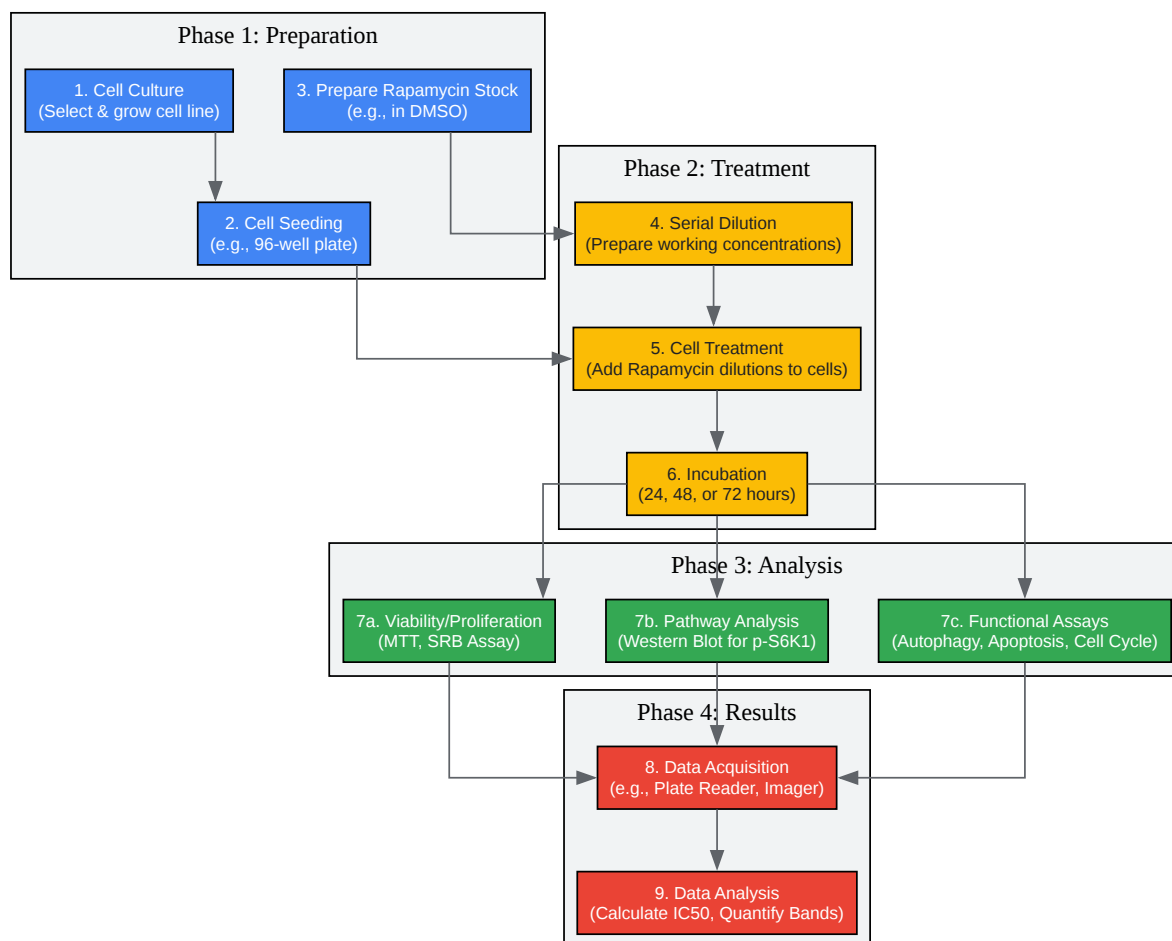
Mechanism of Action: mTORC1 vs. mTORC2 Inhibition

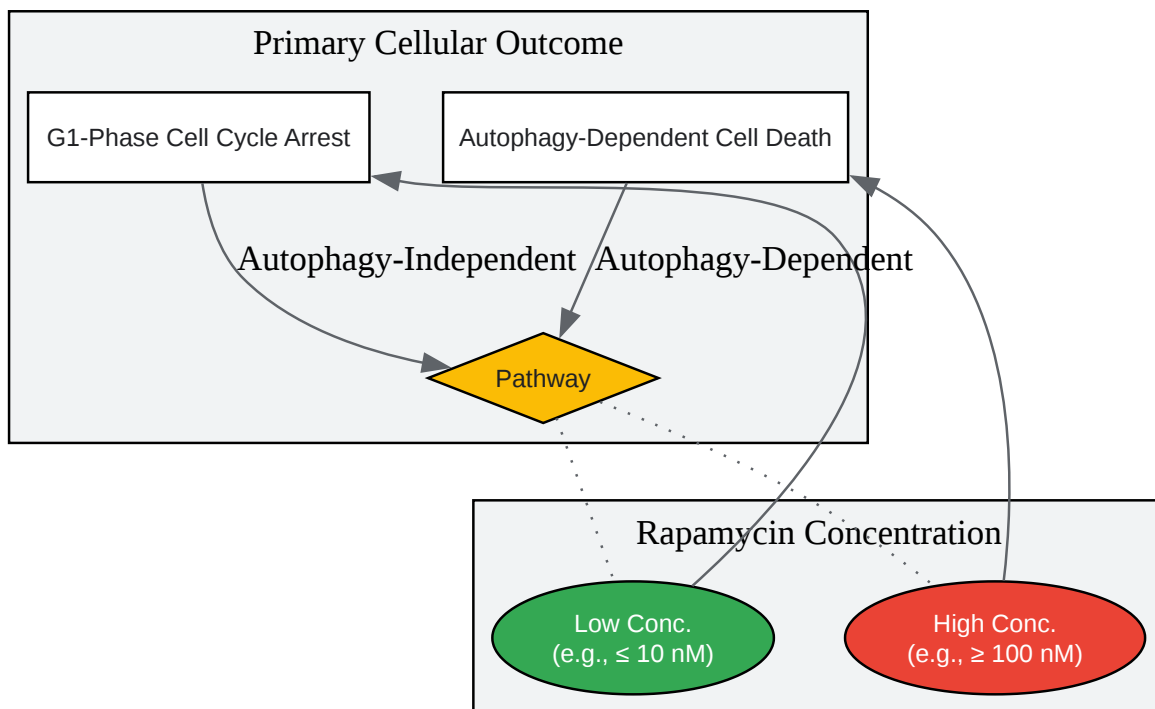
mTOR exists in two distinct multi-protein complexes, mTORC1 and mTORC2.^{[2][8]}

- mTORC1 is acutely sensitive to Rapamycin. Its inhibition typically occurs at low concentrations, often in the 0.5-100 nM range, and is responsible for the canonical effects on cell growth and proliferation.^[8]
- mTORC2 was initially considered Rapamycin-insensitive. However, prolonged treatment or higher concentrations (0.2-20 μ M) can inhibit mTORC2 assembly and function in some cell types, which can affect downstream targets like Akt.^{[1][8]}

This differential sensitivity is critical for experimental design, as the concentration used will determine which mTOR complex is primarily targeted.







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